Application Note: Elucidating the Mass Spectrometry Fragmentation Pattern of 3-Methylisoxazole

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Compound of Interest	
Compound Name:	*3-Methylisoxazole*
CAS No.:	*30842-90-1*
Cat. No.:	*B1582632*

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Abstract

This technical guide provides a detailed analysis of the anticipated electron ionization (EI) mass spectrometry fragmentation pattern of **3-Methylisoxazole**. Due to the limited availability of published spectra for this specific compound, this note synthesizes established fragmentation principles for isoxazole and related heterocyclic compounds to propose a theoretical fragmentation pathway. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and analytical chemistry, offering insights into the expected mass spectral behavior of **3-Methylisoxazole** and a foundational protocol for its experimental verification.

Introduction: The Significance of 3-Methylisoxazole

3-Methylisoxazole is a heterocyclic compound featuring a five-membered isoxazole ring substituted with a methyl group. The isoxazole motif is a critical pharmacophore in numerous pharmaceutical agents, valued for its role in modulating biological activity and metabolic stability. A thorough understanding of its mass spectrometric behavior is paramount for its

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identification in complex matrices, for metabolic profiling, and for quality control in synthetic processes. Electron ionization mass spectrometry (EI-MS) is a powerful tool for structural elucidation of such volatile, small molecules, providing a reproducible fragmentation pattern that serves as a chemical fingerprint.

Theoretical Fragmentation Pattern of 3-Methylisoxazole

The fragmentation of isoxazole derivatives under electron ionization is primarily dictated by the inherent instability of the N-O bond, which is the weakest bond in the ring system. The subsequent fragmentation cascade involves a series of rearrangements and bond cleavages, influenced by the position of substituents. For **3-Methylisoxazole** (C_4H_5NO, Molecular Weight: 83.04 g/mol), the following fragmentation pathways are proposed based on the analysis of related structures.[1]

Upon electron impact, the **3-Methylisoxazole** molecule will lose an electron to form the molecular ion $[M]^{\bullet+}$ at m/z 83. The subsequent fragmentation is expected to proceed through several key pathways:

- Initial Ring Cleavage: The primary fragmentation event is anticipated to be the cleavage of the weak N-O bond, leading to a vinyl-substituted nitrile oxide radical cation or a related open-chain intermediate.
- Loss of Acetonitrile (CH_3CN): A common fragmentation pathway for isoxazoles with a methyl group at the 3-position is the rearrangement and subsequent loss of a neutral acetonitrile molecule. This would result in a fragment ion at m/z 42.
- Loss of Carbon Monoxide (CO): Competitive with the loss of acetonitrile, the expulsion of a carbon monoxide molecule is another characteristic fragmentation of isoxazole rings.[1] This would lead to a fragment ion at m/z 55.
- Formation of the Acylium Ion: Cleavage of the ring can also lead to the formation of a stable acetyl cation ($[CH_3CO]^+$) at m/z 43, which is often a prominent peak for compounds containing an acetyl moiety or a substructure that can rearrange to form it.

Proposed Major Fragment Ions

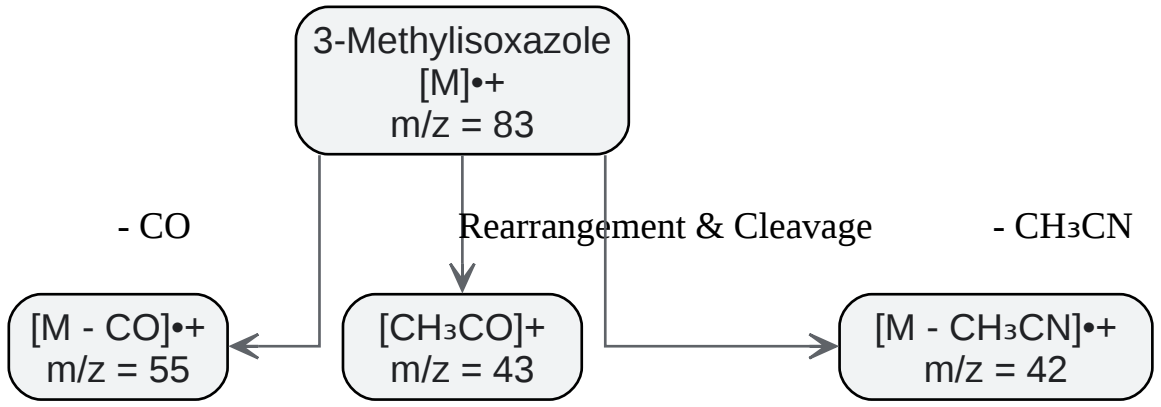
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The table below summarizes the predicted major fragment ions for **3-Methylisoxazole** under EI-MS. The relative abundances are hypothetical and would need to be confirmed by experimental data.

m/z	Proposed Formula	Proposed Structure/Identity	Notes
83	$[C_4H_5NO]^{\bullet+}$	Molecular Ion	The intact molecule minus one electron.
55	$[C_3H_5N]^{\bullet+}$	[M - CO]•+	Resulting from the loss of carbon monoxide.
43	$[C_2H_3O]^+$	Acetyl Cation	A stable acylium ion.
42	$[C_2H_2O]^{\bullet+}$	[M - CH_3CN]•+	Resulting from the loss of acetonitrile.

Proposed Fragmentation Pathways

The following diagram illustrates the proposed major fragmentation pathways of **3-Methylisoxazole** upon electron ionization.



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Caption: Proposed EI-MS fragmentation of **3-Methylisoxazole**.

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Experimental Protocol: GC-MS Analysis of 3-Methylisoxazole

This section provides a detailed, step-by-step methodology for the acquisition of the electron ionization mass spectrum of **3-Methylisoxazole** using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials and Reagents

- **3-Methylisoxazole** (≥98% purity)
- Methanol (HPLC grade) or other suitable volatile solvent
- GC-MS grade helium (carrier gas)
- Autosampler vials with inserts

Instrumentation

- A gas chromatograph equipped with a split/splitless injector and a capillary column (e.g., a 30 m x 0.25 mm ID, 0.25 µm film thickness column with a 5% phenyl-methylpolysiloxane stationary phase).
- A mass spectrometer with an electron ionization source and a quadrupole or ion trap mass analyzer.

Sample Preparation

- Prepare a stock solution of **3-Methylisoxazole** at a concentration of 1 mg/mL in methanol.
- From the stock solution, prepare a working solution of 10 µg/mL by serial dilution in methanol.
- Transfer the working solution to an autosampler vial.

GC-MS Parameters

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The following parameters are provided as a starting point and may require optimization based on the specific instrumentation used.

Gas Chromatograph Parameters:

Parameter	Value
Injector Temperature	250 °C
Injection Mode	Split (e.g., 50:1 ratio)
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial: 50 °C, hold for 1 min
Ramp: 10 °C/min to 250 °C	
Hold: 5 min at 250 °C	

Mass Spectrometer Parameters:

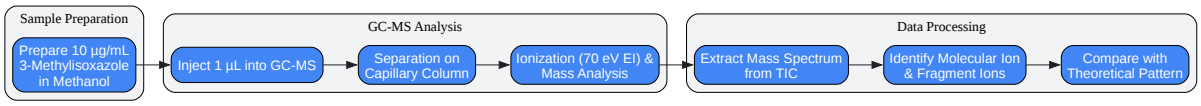
Parameter	Value
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Scan Range	m/z 35-200
Scan Rate	2 scans/sec
Solvent Delay	3 minutes

Data Analysis and Interpretation

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- Acquire the total ion chromatogram (TIC) and identify the peak corresponding to **3-Methylisoxazole**.
- Extract the mass spectrum for the **3-Methylisoxazole** peak.
- Identify the molecular ion peak and the major fragment ions.
- Compare the obtained spectrum with the proposed fragmentation pattern and with library spectra (e.g., NIST, Wiley) if available.

Workflow for Experimental Verification



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Caption: Workflow for GC-MS analysis of **3-Methylisoxazole**.

Conclusion

This application note provides a scientifically grounded, albeit theoretical, framework for understanding the electron ionization mass spectrometry fragmentation pattern of **3-Methylisoxazole**. The proposed fragmentation pathways, centered around the initial cleavage of the N-O bond followed by losses of stable neutral molecules such as acetonitrile and carbon monoxide, are consistent with the known behavior of isoxazole derivatives. The detailed experimental protocol for GC-MS analysis offers a clear and robust method for obtaining an experimental spectrum, which can then be used to validate and refine the theoretical model presented here. This work serves as a practical guide for researchers requiring the identification and structural confirmation of **3-Methylisoxazole** in their analytical workflows.

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Sources

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